A Comparative Guide to the Structure-Activity Relationship of Fluorinated Phenibut Analogs

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Compound of Interest

Compound Name:	*4-Amino-3-(4-fluorophenyl)butyric acid hydrochloride*
CAS No.:	*1858241-03-8*
Cat. No.:	*B1383175*

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Introduction: The Rationale for Fluorinating Phenibut

Phenibut (β-phenyl-γ-aminobutanoic acid) is a derivative of the inhibitory neurotransmitter γ-aminobutyric acid (GABA) with a phenyl ring at the β-position.[1][2] This structural modification allows it to cross the blood-brain barrier more readily than GABA itself.[2] Phenibut exerts its effects primarily as a GABA-B receptor agonist and also as a ligand of the α2-δ subunit of voltage-gated calcium channels (VGCCs).[3] It is used in some countries for its anxiolytic and nootropic effects.[2][4]

The introduction of fluorine into drug molecules is a common strategy in medicinal chemistry to modulate various properties, including metabolic stability, binding affinity, and lipophilicity. In the context of phenibut, fluorination offers a compelling avenue to explore enhancements in potency and selectivity, potentially leading to analogs with improved therapeutic profiles. This

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guide will focus on the most well-characterized of these analogs, 4-fluorophenibut (F-phenibut), and discuss the broader implications of fluorination on the SAR of this class of compounds.

The Impact of Fluorination on Receptor Activity

The primary molecular targets for phenibut and its fluorinated analogs are the GABA-B receptor and the α2-δ subunit of VGCCs. The introduction of a fluorine atom, particularly at the para position of the phenyl ring, has a profound impact on the affinity and potency of the molecule at these targets.

Enhanced Potency at the GABA-B Receptor

The most significant consequence of adding a fluorine atom to the 4-position of the phenyl ring of phenibut is a substantial increase in its potency as a GABA-B receptor agonist.[1][5][6]

Experimental Evidence:

Electrophysiological studies on mouse cerebellar Purkinje cells have demonstrated that 4-fluorophenibut is a much more potent GABA-B receptor agonist than its parent compound.[1][5] The half-maximal effective concentration (EC50) for activating an outward-rectifying K+ current, a hallmark of GABA-B receptor activation, is significantly lower for 4-fluorophenibut compared to phenibut.[1][5][6]

Compound	GABA-B Receptor EC50 (μM)
Phenibut	1362[1][5][6]
4-Fluorophenibut	23.3[1][5][6]
Baclofen (reference)	6.0[1][5][6]

Table 1: Comparative potencies of phenibut, 4-fluorophenibut, and baclofen at the GABA-B receptor.

This dramatic increase in potency suggests that the electronegative fluorine atom at the para position enhances the interaction of the molecule with the GABA-B receptor binding pocket. This is consistent with the structure of baclofen (β-(4-chlorophenyl)-GABA), a clinically used

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muscle relaxant and potent GABA-B agonist, which also possesses a halogen at the para position.[7]

Selectivity for GABA-B over GABA-A Receptors

Fluorophenibut maintains a high selectivity for the GABA-B receptor over the GABA-A receptor. In vitro studies have shown that 4-fluorophenibut has an IC50 of 1.70 μM for the GABA-B receptor, while its affinity for the GABA-A receptor is significantly lower (IC50 > 100 μM).[8] This selectivity is a crucial aspect of its pharmacological profile, as non-selective GABAergic agents can lead to a broader range of side effects.

Activity at Voltage-Gated Calcium Channels (VGCCs)

Phenibut is known to bind to the α2-δ subunit of VGCCs, a mechanism of action shared with gabapentinoids like gabapentin and pregabalin.[3] The R-enantiomer of phenibut is primarily responsible for this activity.[3] While direct binding data for 4-fluorophenibut at the α2-δ subunit is not as readily available, its structural similarity to phenibut suggests that it likely retains some activity at this target.

Comparative Binding Affinities at the α2-δ Subunit of VGCCs:

Compound	Ki (μM)
R-Phenibut	92[9]
S-Phenibut	>1000
Baclofen	6[9]

Table 2: Binding affinities of R-phenibut, S-phenibut, and baclofen at the α2-δ subunit of voltage-gated calcium channels.

Further research is needed to fully characterize the affinity of fluorinated phenibut analogs for the α2-δ subunit and to understand the contribution of this interaction to their overall pharmacological effects.

Structure-Activity Relationship (SAR) Insights

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The available data allows for the formulation of key SAR principles for fluorinated phenibut analogs:

- Position of Fluorine is Critical: The para-position (4-fluoro) on the phenyl ring appears to be optimal for enhancing GABA-B receptor potency. This is likely due to favorable electronic and steric interactions within the receptor's binding site. The effects of fluorination at other positions (e.g., ortho or meta) are less well-documented and represent an area for future investigation.
- Halogen Substitution is Favorable: The increased potency of both 4-fluorophenibut and baclofen (4-chlorophenibut) suggests that the presence of a halogen at the para-position is a key determinant of high affinity for the GABA-B receptor.
- Chirality Matters: As with phenibut, the biological activity of fluorinated analogs is expected to be stereospecific, with one enantiomer being significantly more active than the other. The (R)-enantiomer is typically the more active form for GABA-B receptor agonism.

Experimental Protocols

To facilitate further research in this area, this section provides detailed, step-by-step methodologies for key experiments.

Synthesis of 4-Fluorophenibut

The synthesis of 4-fluorophenibut can be achieved through various routes. A common approach involves the Knoevenagel condensation of 4-fluorobenzaldehyde with a malonic ester, followed by a series of reduction and hydrolysis steps.

Step-by-Step Synthesis Protocol:

- Knoevenagel Condensation:
  - React 4-fluorobenzaldehyde with diethyl malonate in the presence of a base (e.g., piperidine) in a suitable solvent (e.g., ethanol).
  - Reflux the mixture to drive the reaction to completion.
  - Isolate the resulting diethyl 2-(4-fluorobenzylidene)malonate.

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- Michael Addition:
  - React the product from step 1 with nitromethane in the presence of a base (e.g., sodium ethoxide) to introduce the nitro group.
- Reduction of the Nitro Group and Double Bond:
  - Reduce the nitro group and the double bond simultaneously using a reducing agent such as catalytic hydrogenation (e.g., H2 gas with a palladium catalyst) or a chemical reducing agent (e.g., sodium borohydride in the presence of a nickel catalyst).
- Hydrolysis and Decarboxylation:
  - Hydrolyze the resulting ester and decarboxylate the intermediate to yield 4-amino-3-(4-fluorophenyl)butanoic acid (4-fluorophenibut). This is typically achieved by heating with a strong acid (e.g., hydrochloric acid).[10]
- Purification:
  - Purify the final product by recrystallization or column chromatography.

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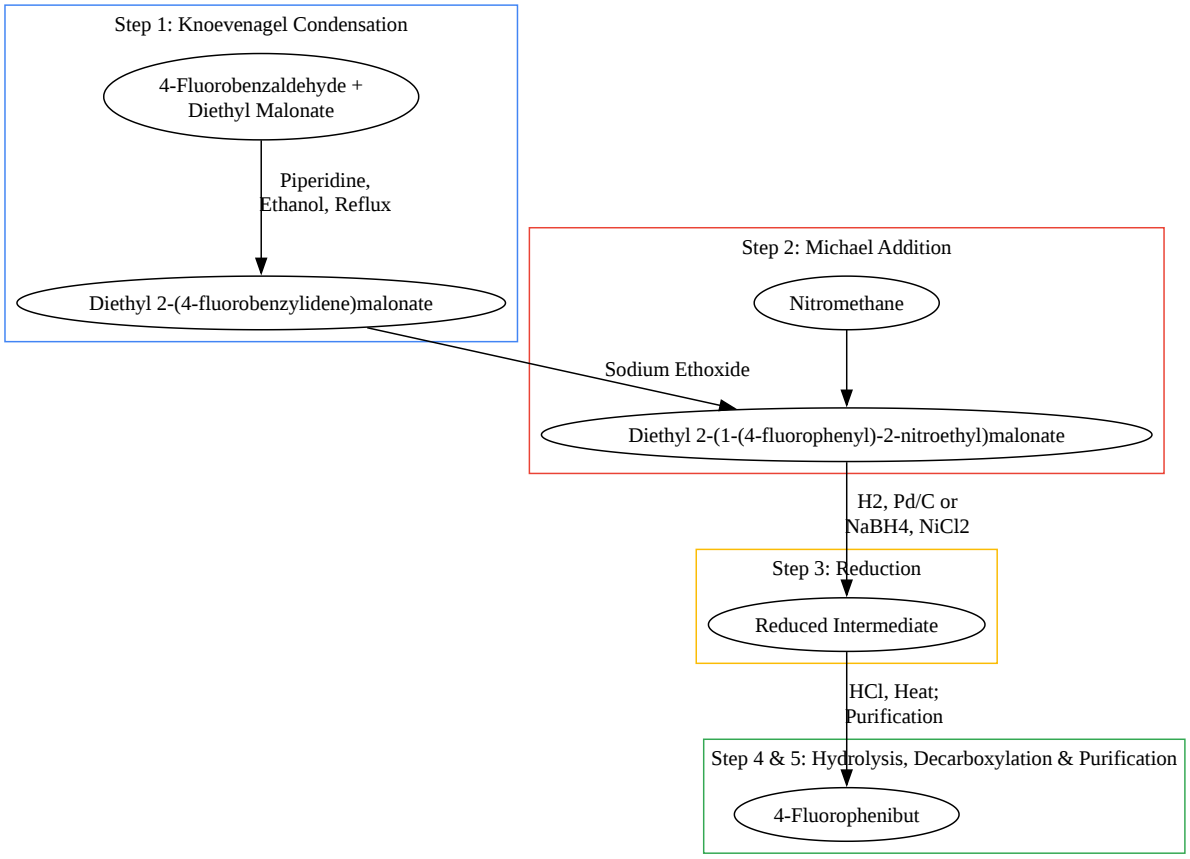

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GABA-B Receptor Binding Assay

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This protocol describes a competitive radioligand binding assay to determine the affinity of test compounds for the GABA-B receptor.

Materials:

- Rat brain membranes (source of GABA-B receptors)
- [3H]-Baclofen (radioligand)
- Test compounds (e.g., 4-fluorophenibut)
- Baclofen (for non-specific binding determination)
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4, containing 2.5 mM CaCl2)
- Scintillation fluid
- Glass fiber filters
- Filtration apparatus
- Scintillation counter

Procedure:

- Membrane Preparation: Homogenize rat brains in assay buffer and prepare a crude membrane fraction by differential centrifugation.[11]
- Assay Setup: In a 96-well plate, add the following to each well:
  - 50 µL of assay buffer
  - 50 µL of test compound at various concentrations
  - 50 µL of [3H]-Baclofen (at a concentration near its Kd)
  - 50 µL of rat brain membrane suspension

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- Incubation: Incubate the plate at room temperature for a specified time (e.g., 30-60 minutes) to allow binding to reach equilibrium.
- Filtration: Rapidly filter the contents of each well through glass fiber filters using a cell harvester to separate bound from unbound radioligand.
- Washing: Wash the filters with ice-cold assay buffer to remove non-specifically bound radioligand.
- Scintillation Counting: Place the filters in scintillation vials, add scintillation fluid, and count the radioactivity using a scintillation counter.
- Data Analysis: Determine the concentration of the test compound that inhibits 50% of the specific binding of [3H]-Baclofen (IC50). Convert the IC50 value to a Ki value using the Cheng-Prusoff equation.

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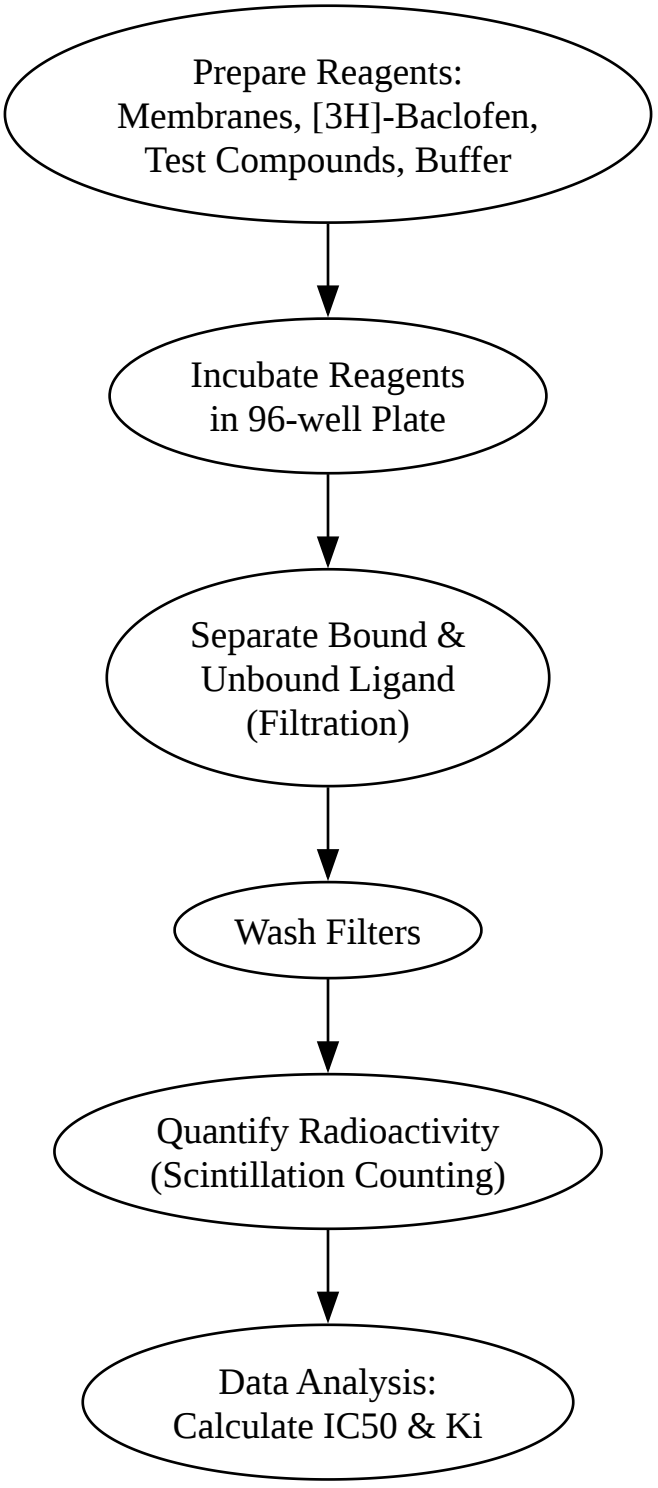

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Electrophysiological Assessment (Patch-Clamp)

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Whole-cell patch-clamp recording is a powerful technique to measure the functional effects of compounds on ion channels and receptors.

Procedure:

- Cell Preparation: Prepare acute brain slices (e.g., from the cerebellum) or use cultured neurons expressing GABA-B receptors.
- Recording Setup: Place the brain slice or cultured cells in a recording chamber on a microscope stage and perfuse with artificial cerebrospinal fluid (aCSF).
- Patch Pipette: Pull a glass micropipette and fill it with an intracellular solution.
- Giga-seal Formation: Approach a neuron with the micropipette and form a high-resistance seal (>1 GΩ) with the cell membrane.
- Whole-Cell Configuration: Rupture the membrane patch to gain electrical access to the cell interior.
- Data Acquisition: Clamp the cell at a holding potential (e.g., -60 mV) and record baseline currents.
- Drug Application: Perfuse the test compound (e.g., 4-fluorophenibut) at various concentrations and record the resulting changes in membrane current.
- Data Analysis: Measure the amplitude of the evoked currents and plot a dose-response curve to determine the EC50 value.[1][5]

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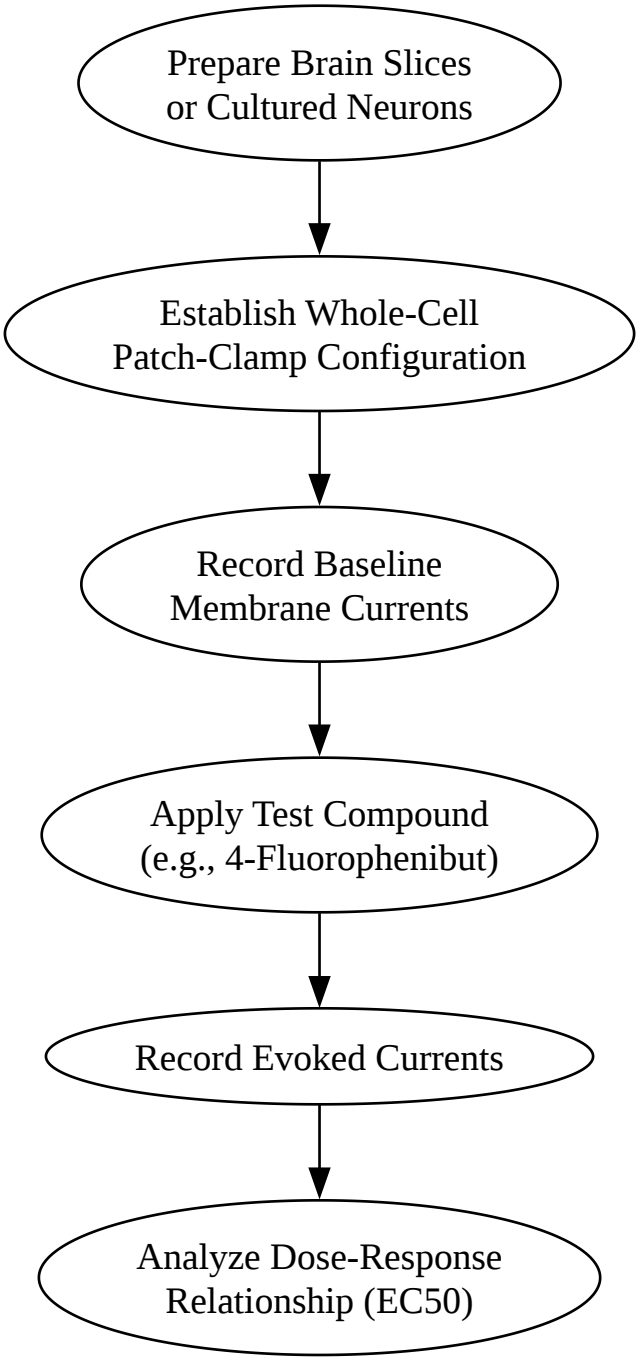

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In Vivo Effects and Pharmacokinetics

The enhanced in vitro potency of 4-fluorophenibut is expected to translate into greater in vivo effects. Studies have shown that 4-fluorophenibut suppresses action potential generation in neurons, which is consistent with its GABA-B receptor agonist activity.[1][5] This neuronal inhibition likely underlies its anxiolytic and sedative properties.

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Information on the pharmacokinetics of fluorinated phenibut analogs is limited. However, the introduction of fluorine can influence metabolic stability, potentially leading to a longer half-life compared to the parent compound. Further in vivo studies are necessary to fully characterize the pharmacokinetic and pharmacodynamic profiles of these analogs.

Conclusion and Future Directions

The fluorination of phenibut, particularly at the 4-position of the phenyl ring, is a highly effective strategy for increasing its potency at the GABA-B receptor. The resulting analog, 4-fluorophenibut, is a potent and selective GABA-B agonist with significantly greater activity than phenibut.

This guide has provided a comprehensive overview of the SAR of fluorinated phenibut analogs, supported by experimental data and detailed protocols. Future research in this area should focus on:

- Synthesis and evaluation of other fluorinated analogs: Investigating the effects of fluorination at different positions on the phenyl ring (e.g., 2-fluoro and 3-fluoro) and the impact of multiple fluorine substitutions.
- Chiral separation and evaluation of enantiomers: Determining the specific activity of the (R)- and (S)-enantiomers of fluorinated phenibut analogs.
- In-depth pharmacokinetic and pharmacodynamic studies: Characterizing the absorption, distribution, metabolism, and excretion (ADME) properties and the in vivo behavioral effects of these compounds.
- Elucidation of the binding mode: Using computational modeling and structural biology techniques to understand the molecular basis for the enhanced potency of fluorinated analogs at the GABA-B receptor.

By continuing to explore the SAR of this fascinating class of compounds, researchers can pave the way for the development of novel therapeutics with improved efficacy and safety profiles for a range of neurological and psychiatric disorders.

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